

A Head-to-Head Comparison of Leading Far-Red Fluorescent Probes

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For Researchers, Scientists, and Drug Development Professionals

In the rapidly advancing field of cellular imaging, the choice of fluorescent probe is paramount to generating high-quality, reproducible data. Far-red fluorescent probes, in particular, have gained prominence for their ability to penetrate deeper into tissues with reduced phototoxicity and background autofluorescence. This guide provides an objective, data-driven comparison of four popular far-red fluorescent probes: Alexa Fluor 647, ATTO 647N, Janelia Fluor 646 (JF646), and SiR-actin. We present a comprehensive analysis of their performance characteristics, supported by experimental data and detailed protocols to aid in your research endeavors.

Quantitative Performance Comparison

The following table summarizes the key photophysical properties of the selected far-red fluorescent probes. These parameters are crucial for determining the brightness, stability, and overall performance of a fluorophore in imaging experiments.

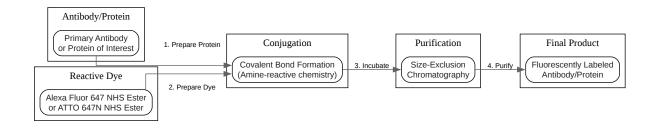


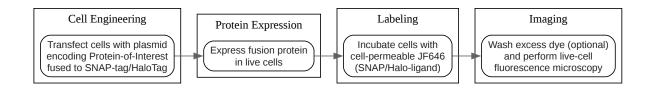
Property	Alexa Fluor 647	ATTO 647N	Janelia Fluor 646 (JF646)	SiR-actin
Excitation Max (nm)	~650	~646	~646	~652
Emission Max (nm)	~668	~664	~664	~674
Molar Extinction Coefficient (cm ⁻¹ M ⁻¹)	~239,000	~150,000[1]	~152,000[2][3][4]	~100,000[5]
Quantum Yield (Φ)	~0.33[6]	~0.65[1]	~0.54[2][3][4]	Fluorogenic (~100-fold increase upon binding)[7]
Brightness (Ext. Coeff. x QY / 1000)	~78.9	~97.5	~82.1	Variable (Fluorogenic)
Photostability	High[8]	High, ozone resistant[1]	High[9][10][11] [12]	Good
Cell Permeability	No (requires conjugation)	No (requires conjugation)	Yes (as Halo/SNAP-tag ligand)[9][10][11] [12]	Yes[5]
Primary Application	General labeling (antibodies, etc.)	General labeling, single-molecule imaging	Live-cell imaging (with protein tags)	Live-cell F-actin imaging

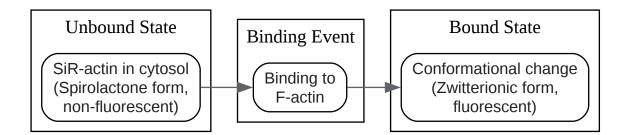
Visualizing Mechanisms and Workflows

To provide a clearer understanding of the application and underlying principles of these probes, the following diagrams, generated using the DOT language, illustrate key processes.









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